Application Notes and Protocols for Dermal Absorption Studies of Coal Tar

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Compound of Interest

Compound Name:	*Coal tar*
CAS No.:	*8007-45-2*
Cat. No.:	*B1181347*

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These application notes provide a comprehensive overview of the methodologies for conducting dermal absorption studies of **coal tar** and its constituents, primarily polycyclic aromatic hydrocarbons (PAHs). The protocols outlined below are based on established in vitro and in vivo methods, adhering to international guidelines to ensure data reliability and comparability.

Introduction to Dermal Absorption of Coal Tar

Coal tar, a complex mixture of thousands of compounds, is used therapeutically for various skin conditions. However, its composition, rich in PAHs, necessitates a thorough evaluation of the dermal absorption of its components to assess potential systemic exposure and associated risks. Understanding the rate and extent to which these substances penetrate the skin is crucial for both therapeutic development and risk assessment. Key methodologies for these studies include in vitro experiments using Franz diffusion cells, in vivo animal and human studies, and the tape stripping technique to analyze substance distribution within the stratum corneum.

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In Vitro Dermal Absorption: The Franz Diffusion Cell Method

The in vitro Franz diffusion cell method is a widely accepted technique for assessing the dermal absorption of chemicals and is recommended by the Organisation for Economic Co-operation and Development (OECD) Guideline 428.[1] This method utilizes excised skin (human or animal) mounted on a diffusion cell that separates a donor chamber, where the test substance is applied, from a receptor chamber containing a fluid that mimics physiological conditions.

Experimental Protocol: In Vitro Dermal Absorption using Franz Diffusion Cells

Objective: To quantify the percutaneous absorption of **coal tar** constituents through excised skin.

Materials:

- Franz diffusion cells (static or flow-through)
- Excised full-thickness or split-thickness skin (human, porcine, or rat)
- Receptor fluid (e.g., phosphate-buffered saline with a solubility enhancer like nonionic surfactant for lipophilic compounds)[2]
- Test substance: **Coal tar** preparation or specific PAHs in a suitable vehicle
- Analytical instrumentation (e.g., HPLC, GC-MS)
- Standard laboratory equipment (pipettes, syringes, stir bars, water bath)

Procedure:

- Skin Preparation:
  - Thaw frozen skin at room temperature.
  - Cut the skin into sections of appropriate size to fit the Franz diffusion cells.

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- If using split-thickness skin, prepare sections of a defined thickness (e.g., 350 µm) using a dermatome.[2]

- Franz Cell Assembly:
  - Mount the skin section between the donor and receptor chambers of the Franz cell, with the stratum corneum facing the donor chamber.
  - Fill the receptor chamber with pre-warmed (32°C) and degassed receptor fluid, ensuring no air bubbles are trapped beneath the skin.[3]
  - Place a small stir bar in the receptor chamber.
- Dosing:
  - Apply a known quantity of the **coal tar** preparation or PAH solution to the surface of the skin in the donor chamber.
- Incubation:
  - Place the assembled Franz cells in a temperature-controlled water bath to maintain the skin surface temperature at 32°C.[3]
  - Continuously stir the receptor fluid.
- Sampling:
  - At predetermined time intervals, collect aliquots of the receptor fluid for analysis.
  - After each sampling, replenish the receptor chamber with an equal volume of fresh, pre-warmed receptor fluid to maintain sink conditions.[3]
- Mass Balance:
  - At the end of the experiment, dismantle the setup.
  - Analyze the concentration of the test substance in the collected receptor fluid samples.
  - Wash the skin surface to recover any unabsorbed material.

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- Analyze the amount of substance retained in the different layers of the skin (epidermis and dermis).

- Analysis:
  - Quantify the concentration of the target analytes in the collected samples using a validated analytical method (e.g., HPLC, GC-MS).

Data Presentation: In Vitro Dermal Absorption of PAHs

The following tables summarize quantitative data from various in vitro studies on the dermal absorption of key **coal tar** constituents.

Table 1: In Vitro Dermal Absorption of Anthracene

Species	Skin Type	Dose (µg/cm²)	Duration (days)	% of Applied Dose Absorbed	Reference
Rat	Excised	9.3	6	55.9	[4]

Table 2: In Vitro Dermal Absorption of Phenanthrene

Species	Skin Type	Dose (nmol/cm²)	Duration (hours)	Absorption Rate (nmol/cm²/h)	Lag Time (hours)	% of Applied Dose Absorbed	Reference
Monkey	Excised	38.1	72	0.025	11.7	3.9	[5]
Monkey	Excised	95.3	72	0.066	11.8	4.5	[5]
Porcine	Excised	7.8	-	-	-	6.8	[6]

Table 3: In Vitro Dermal Absorption of Benzo[a]pyrene (BaP)

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Species	Skin Type	Dose (µg/cm²)	Duration (days)	Receptor Fluid	% of Applied Dose Absorbed	Reference
Rat	~350 µm thick	9-10	5	Saline	2.1	[2]
Rat	Full-thickness	9-10	5	6% Surfactant	28.0	[2]
Rat	~350 µm thick	9-10	5	6% Surfactant	49.9	[2]
Rat	0.5 mm thick	8-13	2	-	95	[7]
Guinea Pig	0.5 mm thick	8-13	2	-	51	[7]
Human (50 y.o.)	0.5 mm thick	8-13	2	-	43	[7]
Human (32 y.o.)	0.5 mm thick	8-13	2	-	23	[7]
Porcine	Excised	-	-	-	0.03	[8]

Table 4: In Vitro Dermal Absorption of Naphthalene

Species	Skin Type	% of Applied Dose Absorbed	Reference
Porcine	Excised	35.0	[8]

Visualization: Franz Diffusion Cell Experimental Workflow

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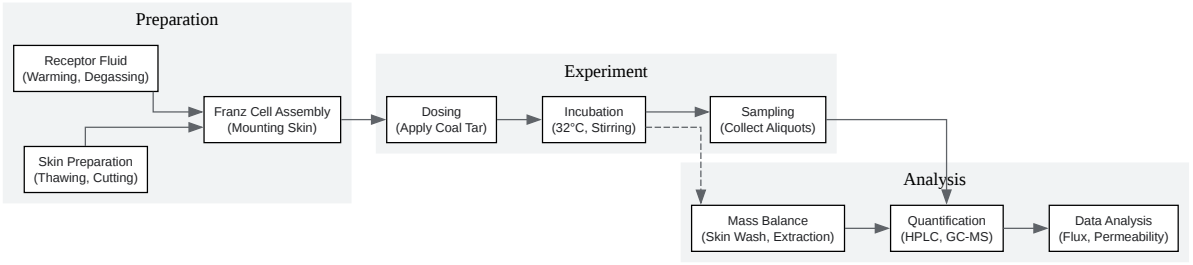

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Caption: Workflow for in vitro dermal absorption studies using Franz diffusion cells.

In Vivo Dermal Absorption Studies

In vivo studies in animals and humans provide a more physiologically relevant assessment of dermal absorption, accounting for skin metabolism and systemic distribution. These studies are often conducted in accordance with OECD Guideline 427 for animal studies.[1] Human volunteer studies typically involve the application of a **coal tar** product to a defined skin area, followed by the analysis of blood or urine for absorbed components or their metabolites.

Experimental Protocol: In Vivo Dermal Absorption in Humans

Objective: To assess the systemic exposure to **coal tar** constituents following topical application in human volunteers.

Materials:

- **Coal tar** preparation (e.g., 2% crude **coal tar** ointment)
- Occlusive or non-occlusive dressings

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- Blood and urine collection supplies
- Analytical instrumentation (e.g., GC-MS, HPLC)

Procedure:

- Volunteer Recruitment:
  - Recruit healthy adult volunteers with no cutaneous diseases.[4]
  - Obtain informed consent.
- Baseline Sampling:
  - Collect pre-exposure blood and urine samples to establish baseline levels.
- Dosing:
  - Apply a known amount of the **coal tar** preparation to a defined area of the skin (e.g., forearm, back).
- Exposure Period:
  - Leave the preparation on the skin for a specified period (e.g., 8 hours).[4] The area may be covered with a dressing.
- Post-Exposure:
  - After the exposure period, thoroughly wash the application site to remove any remaining formulation.
- Biological Sampling:
  - Collect blood and urine samples at predetermined time points post-application.
- Analysis:
  - Extract and analyze the blood and urine samples for parent compounds (e.g., phenanthrene, anthracene, pyrene) or their metabolites (e.g., 1-hydroxypyrene).[4][9]

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- Quantify the concentrations using validated analytical methods.

Data Presentation: In Vivo Dermal Absorption of **Coal Tar** and PAHs

The following tables summarize quantitative data from in vivo studies.

Table 5: In Vivo Dermal Absorption of **Coal Tar** in Humans

Parameter	Value	Exposure Conditions	Reference
Pyrene Systemic Availability	0.3 - 1.4% of applied dose	2.5 mg/cm² coal-tar ointment for 6 hours	[1]
PAH Absorption Rate Constant	0.036 - 0.135 /h	1.0 ng/cm² pyrene for 6 hours	[1]

Table 6: In Vivo Dermal Absorption of Anthracene in Rats

Dose (µg/cm²)	Duration (days)	% of Applied Dose Absorbed	Reference
9.3	6	52.3	[4]

Table 7: Dermal Uptake of PAHs in Coke Oven Workers

Compound	Dermal Uptake (% of total absorbed dose)	Reference
Pyrene	75% (average)	[9]
Benzo[a]pyrene	51% (average)	[9]

Table 8: In Vivo Dermal Absorption of Benzo[a]pyrene (BaP) in Animals

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Species	Dose (µg/cm²)	Duration (days)	% of Applied Dose Absorbed	Reference
Rat	9-10	5	46.2	[2]
Rat	6	14	70	[7]
Guinea Pig	9	14	68	[7]

Tape Stripping Technique

Tape stripping is a minimally invasive method used to sequentially remove layers of the stratum corneum.[2] This technique is valuable for determining the concentration gradient of a substance within the outermost layer of the skin, providing insights into the initial stages of percutaneous absorption.

Experimental Protocol: Tape Stripping

Objective: To determine the amount and distribution of **coal tar** constituents within the stratum corneum after topical application.

Materials:

- Adhesive tape (e.g., D-Squame®, Scotch® Magic™ Tape)
- Forceps
- Solvent for extraction
- Analytical instrumentation (e.g., HPLC, GC-MS)

Procedure:

- Application of Test Substance:
  - Apply the **coal tar** formulation to a defined area of the skin (in vivo or ex vivo).
- Tape Strip Application:

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- After a specified exposure time, press a piece of adhesive tape firmly and uniformly onto the application site.
- A consistent pressure can be applied using a roller or a weight.

- Tape Strip Removal:
  - Remove the tape strip in a single, swift motion.
- Sequential Stripping:
  - Repeat the process with fresh pieces of tape on the same skin area to collect successive layers of the stratum corneum.[2]
- Extraction and Analysis:
  - Place each tape strip into a separate vial containing a suitable solvent to extract the analyte.
  - Analyze the extract from each tape strip to quantify the amount of the substance in each layer of the stratum corneum.

Visualization: Tape Stripping Experimental Workflow

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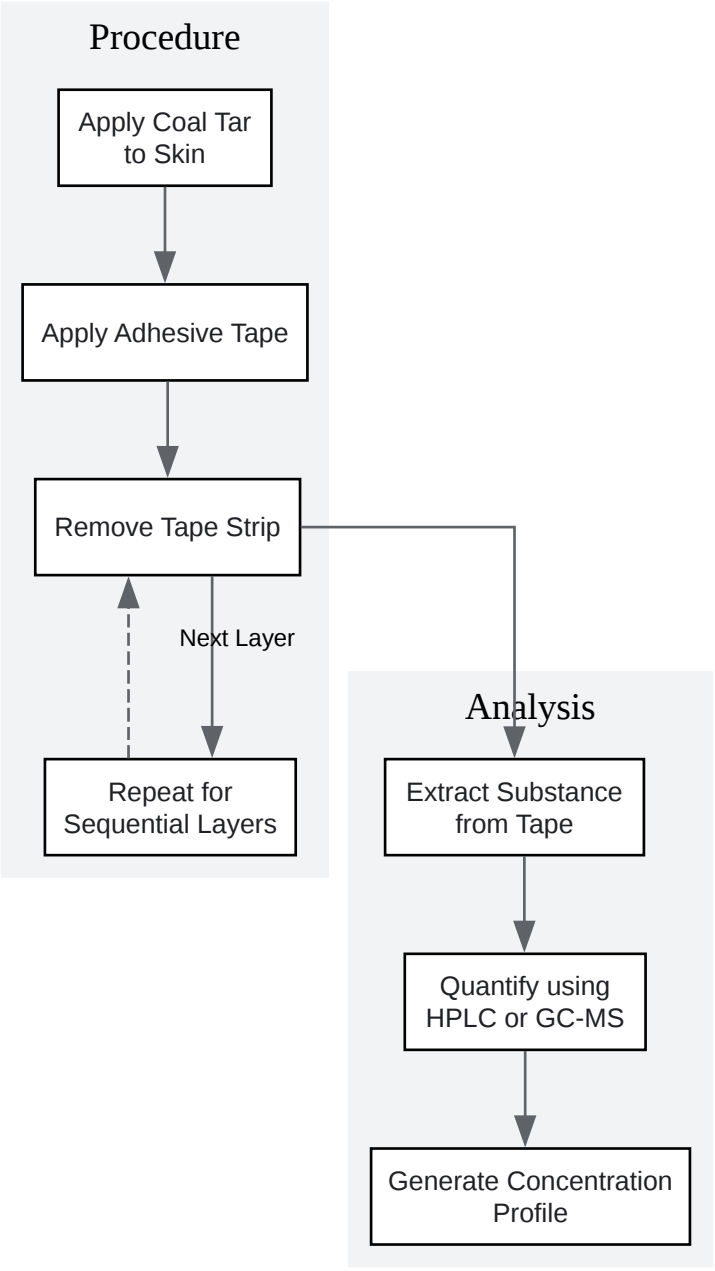

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Caption: Workflow for the tape stripping method to analyze substance distribution.

Concluding Remarks

The methodologies described provide a robust framework for assessing the dermal absorption of **coal tar** and its constituents. The choice of method depends on the specific research question, with in vitro Franz cell assays offering a valuable screening tool and in vivo studies

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providing more physiologically relevant data. The tape stripping technique complements these methods by elucidating the distribution of substances within the stratum corneum. For regulatory submissions, adherence to OECD guidelines is paramount. The quantitative data presented herein can serve as a valuable reference for researchers in this field. It is important to note that the complex nature of **coal tar** and the influence of formulation vehicles can significantly impact dermal absorption, necessitating careful consideration in study design and data interpretation.

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